

Technical Guide: Solubility Profiling & Characterization of 3'-Desethoxy-drotaverine[1]

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Compound of Interest

Compound Name: 3'-Desethoxy-drotaverine

CAS No.: 85475-88-3

Cat. No.: B122851

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Executive Summary

3'-Desethoxy-drotaverine (often identified as a key metabolite or "Impurity C" in various pharmacopeial contexts) represents a critical structural analogue of the antispasmodic agent Drotaverine Hydrochloride.[1] Chemically defined by the loss of an ethyl group to form a phenolic hydroxyl moiety, this compound exhibits distinct physicochemical behaviors compared to the parent drug.

This guide provides a rigorous framework for understanding, predicting, and determining the solubility of **3'-Desethoxy-drotaverine** in methanol and water.[1] It moves beyond simple data points to establish a predictive solubility model essential for analytical method development (HPLC), impurity isolation, and reference standard preparation.[1]

Physicochemical Architecture: The "Solubility Switch"

To master the solubility of **3'-Desethoxy-drotaverine**, one must first understand the structural divergence from the parent molecule.[1]

Structural Comparison

- Parent (Drotaverine HCl): A tetra-ethoxy benzylisoquinoline.^[1] It is lipophilic (LogP ~4.^[1]0) and acts as a weak base (pKa ~7.11).^[1]^[2]
- Impurity (**3'-Desethoxy-drotaverine**): One ethoxy group (typically at the 3' position of the benzylidene ring) is replaced by a hydroxyl (-OH) group.^[1]

The Phenolic Impact

This structural change is not trivial; it introduces a "Solubility Switch."

- Increased Polarity: The hydroxyl group significantly increases the polar surface area (PSA), enhancing hydrogen bonding potential.
- Amphoteric Nature: While Drotaverine is strictly basic, **3'-Desethoxy-drotaverine** is amphoteric.^[1] It possesses:
 - A basic nitrogen (isoquinoline ring).^[1]
 - An acidic phenolic hydrogen (pKa ~10).^[1]

Table 1: Comparative Physicochemical Profile

Property	Drotaverine HCl (Parent)	3'-Desethoxy-drotaverine (Impurity)	Solubility Implication
Molecular Weight	433.97 g/mol	~405.9 g/mol (HCl salt)	Lighter molecule, marginally faster diffusion. [1]
Key Functional Group	Ether (-OEt)	Phenol (-OH)	Critical Differentiator.
pKa (Base)	~7.11	~7.0 (Est.) [1]	Both soluble in acidic media (protonated). [1]
pKa (Acid)	N/A	~10.0 (Phenol)	Impurity becomes soluble at high pH (anionic); Parent precipitates.
LogP (Hydrophobicity)	High (~4. [1] 0)	Moderate (~2.5–3. [1] 0)	Impurity is more water-soluble and elutes earlier in RP-HPLC. [1]

Solubility in Methanol: The Universal Solvent

For the preparation of analytical reference standards, Methanol (MeOH) is the superior solvent choice over water or acetonitrile for this impurity.

Mechanism of Solvation

The aromatic backbone of the isoquinoline structure interacts favorably with the organic character of methanol, while the hydroxyl group of the impurity engages in hydrogen bonding with the solvent.

- Solubility Status: Freely Soluble (>100 mg/mL).[\[1\]](#)
- Stability: Methanol prevents the oxidative degradation often seen in aqueous alkaline solutions of phenols.

Protocol: Preparation of Stock Standard (1.0 mg/mL)

- Objective: Create a stable stock solution for HPLC retention time marking.
- Solvent: HPLC-grade Methanol (low UV cutoff).
- Procedure:
 - Weigh 10.0 mg of **3'-Desethoxy-drotaverine** (HCl salt or free base).[1]
 - Transfer to a 10 mL amber volumetric flask (protect from light).
 - Add 8 mL of Methanol. Sonicate for 30 seconds. (Dissolution should be instantaneous).
 - Dilute to volume with Methanol.
 - Storage: -20°C. Stable for >3 months.

Solubility in Water: The pH-Dependent "U-Curve"[1]

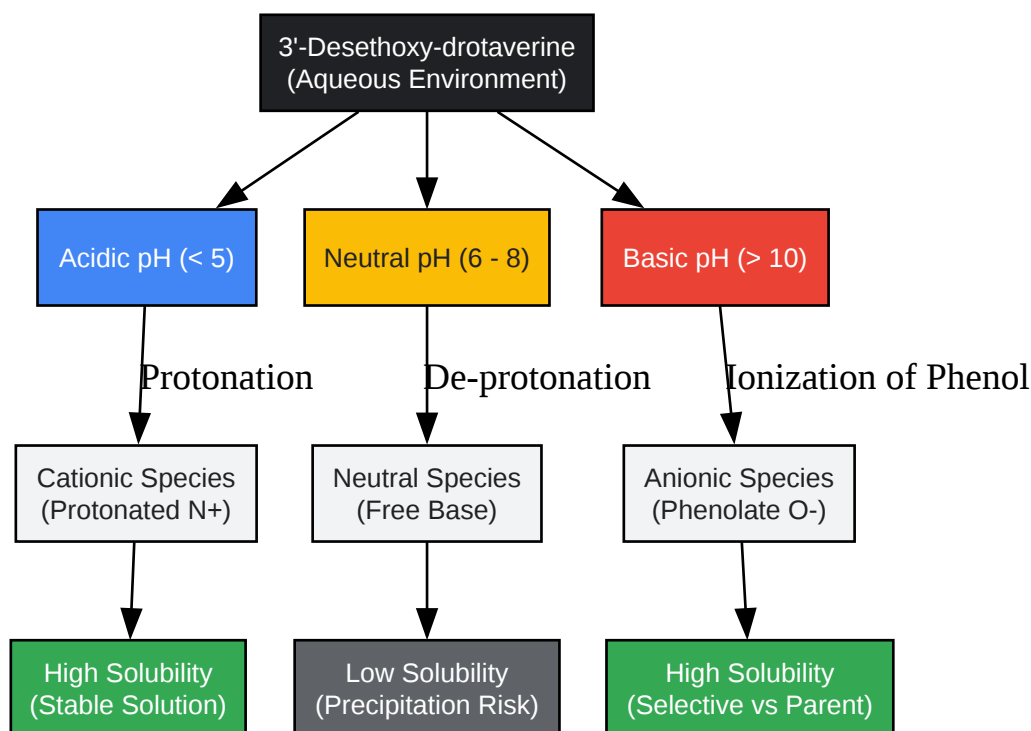
Water solubility for **3'-Desethoxy-drotaverine** is not a single value; it is a dynamic function of pH.[1] Unlike the parent drug, which precipitates at high pH, the impurity exhibits a U-shaped solubility profile.

The Three Zones of Aqueous Solubility

- Zone A: Acidic (pH < 5)[1]
 - Species: Cationic (Protonated Nitrogen).[1]
 - Solubility: High.[1] Similar to Drotaverine HCl.[1][3][4][5][6][7][8]
 - Mechanism:[1][4][7] Ionic solvation of the ammonium salt.
- Zone B: Neutral (pH 6 – 8)
 - Species: Neutral / Zwitterionic.[1]
 - Solubility: Minimum (Sparingly Soluble).

- Mechanism:[1][4][7] The molecule is least charged here. The hydrophobic aromatic core dominates, causing precipitation.
- Zone C: Basic (pH > 10)
 - Species: Anionic (Phenolate).[1]
 - Solubility:High.[1]
 - Mechanism:[1][4][7] The phenolic proton is lost, creating a negative charge. This is the key separation lever. Drotaverine (parent) remains neutral and insoluble here, allowing for selective extraction of the impurity into the aqueous phase.

Diagram 1: Solubility Logic & Separation Strategy



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Caption: The pH-dependent solubility switch of **3'-Desethoxy-drotaverine**. Note the unique solubility at high pH due to phenolate formation.

Experimental Protocols for Solubility Determination

As a scientist, you should not rely solely on literature values. Use these self-validating protocols to determine the exact solubility in your specific matrix (e.g., formulation buffer).^[1]

Protocol A: Saturation Shake-Flask Method (Equilibrium Solubility)

Purpose: To determine the thermodynamic solubility limit in water or buffer.^[1]

- Preparation: Add excess **3'-Desethoxy-drotaverine** solid (~20 mg) to 2 mL of the target solvent (Water, pH 4.5 Buffer, or pH 6.8 Buffer) in a glass vial.
- Equilibration: Cap tightly. Agitate at 25°C for 24 hours (using a shaker or magnetic stir bar).
- Observation: Ensure solid is still present.^[1] If clear, add more solid until a suspension persists.
- Filtration: Filter an aliquot through a 0.22 µm PVDF syringe filter. (Avoid Nylon filters as they may bind phenols).^[1]
- Quantification: Dilute the filtrate 1:100 with Methanol and analyze via HPLC (see below).

Protocol B: HPLC Quantification Method

Purpose: To quantify the dissolved concentration from Protocol A.

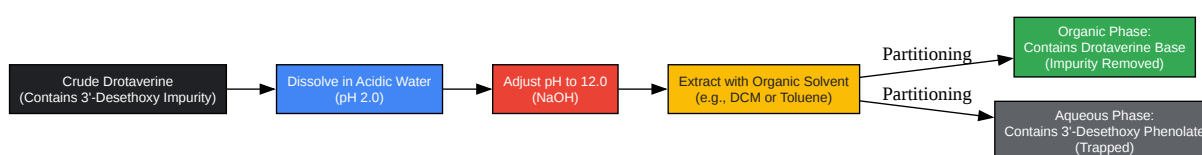
- Column: C18 Reverse Phase (e.g., Waters Symmetry or Agilent Zorbax), 150 x 4.6 mm, 5 µm.^[1]
- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH ~2.5).^[1]
- Mobile Phase B: Acetonitrile.^[1]
- Gradient: 10% B to 60% B over 15 minutes.
- Detection: UV at 230 nm (Isosbestic point) or 280 nm (Phenol specific).^[1]
- Elution Order:

- **3'-Desethoxy-drotaverine** (More Polar -> Elutes First, approx RRT 0.85).[1]
- Drotaverine (Less Polar -> Elutes Second, RRT 1.00).[1]

Application: Purification & Control Strategy

The solubility difference between the impurity and the parent drug allows for a robust purification logic, visualized below.

Diagram 2: Impurity Removal Workflow



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Caption: Exploiting the phenolic solubility of **3'-Desethoxy-drotaverine** for purification. At pH 12, the impurity remains water-soluble (anionic), while the parent extracts into the organic layer.

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